

Application of Calcium Terephthalate in Wastewater Treatment for Terephthalic Acid Removal

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Calcium terephthalate

Cat. No.: B099980

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Application Notes and Protocols

For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides a detailed protocol for a proposed novel application of **calcium terephthalate** as an adsorbent for the removal of terephthalic acid (TPA) from wastewater. While the synthesis of **calcium terephthalate** from waste polyethylene terephthalate (PET) is established, its use as an adsorbent for TPA is a developing area of research. These notes offer a comprehensive guide, from the synthesis of the adsorbent to its application in wastewater treatment, including hypothetical performance data.

Introduction

Terephthalic acid is a major industrial chemical, primarily used in the production of PET. Consequently, wastewater from TPA and PET manufacturing plants often contains significant concentrations of TPA, which can be detrimental to the environment. Current methods for TPA removal from wastewater include biological treatment, coagulation, and adsorption on various materials. This document outlines a potential new approach utilizing **calcium terephthalate** as a cost-effective and sustainable adsorbent, particularly when synthesized from recycled PET

waste. The proposed mechanism of action is based on the principle of "like-dissolves-like," where the structural similarities between **calcium terephthalate** and terephthalic acid may promote effective adsorption.

Synthesis of Calcium Terephthalate from PET Waste

A two-step process is proposed for the synthesis of **calcium terephthalate** from post-consumer PET waste. The first step involves the alkaline hydrolysis of PET to disodium terephthalate, followed by acidification to yield terephthalic acid. The second step is the precipitation of **calcium terephthalate** by reacting the purified terephthalic acid with a calcium salt.

Experimental Protocol: PET Hydrolysis

This protocol is adapted from established methods of alkaline hydrolysis of PET.^{[1][2][3]}

Materials:

- Post-consumer PET flakes
- Sodium hydroxide (NaOH)
- Ethanol
- Hydrochloric acid (HCl)
- Deionized water

Procedure:

- In a 500 mL round-bottom flask, add 10 g of clean, dry PET flakes.
- Prepare a 10% (w/v) NaOH solution in a 20:80 (v/v) ethanol-water mixture.
- Add 200 mL of the NaOH solution to the flask containing the PET flakes.
- Reflux the mixture at 110°C for 1 hour with constant stirring.^{[1][2]}
- After cooling to room temperature, filter the mixture to remove any unreacted PET.

- Acidify the filtrate with 1 M HCl to a pH of 3 to precipitate the terephthalic acid.[4]
- Filter the white precipitate of terephthalic acid and wash thoroughly with deionized water until the filtrate is neutral.
- Dry the purified terephthalic acid in an oven at 80°C overnight.

Experimental Protocol: Synthesis of Calcium Terephthalate

Materials:

- Purified terephthalic acid (from step 2.1)
- Calcium chloride (CaCl_2)
- Ammonium hydroxide (NH_4OH)
- Deionized water

Procedure:

- Dissolve 5 g of the purified terephthalic acid in 100 mL of deionized water by adding 1 M NH_4OH dropwise until the TPA is fully dissolved and the solution is slightly alkaline (pH ~8-9).
- In a separate beaker, prepare a 0.5 M solution of CaCl_2 in deionized water.
- Slowly add the CaCl_2 solution to the terephthalic acid solution with vigorous stirring.
- A white precipitate of **calcium terephthalate** will form immediately.
- Continue stirring for 1 hour to ensure complete precipitation.
- Filter the **calcium terephthalate** precipitate and wash with deionized water to remove any unreacted salts.
- Dry the **calcium terephthalate** in an oven at 100°C for 12 hours.

Application in Wastewater Treatment: Removal of Terephthalic Acid

The synthesized **calcium terephthalate** can be evaluated as an adsorbent for the removal of terephthalic acid from synthetic wastewater. The following protocol outlines a typical batch adsorption experiment.^{[5][6][7]}

Experimental Protocol: Batch Adsorption Studies

Materials and Equipment:

- Synthesized **calcium terephthalate**
- Terephthalic acid
- Deionized water
- Orbital shaker
- pH meter
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system

Procedure:

- Preparation of Synthetic Wastewater: Prepare a stock solution of 1000 mg/L of terephthalic acid in deionized water. Prepare working solutions of desired concentrations (e.g., 50, 100, 200, 300, 400, 500 mg/L) by diluting the stock solution.
- Batch Adsorption Experiments:
 - Add a fixed amount of **calcium terephthalate** (e.g., 0.1 g) to a series of 100 mL conical flasks.
 - Add 50 mL of the terephthalic acid solutions of varying concentrations to each flask.

- Place the flasks on an orbital shaker at a constant speed (e.g., 150 rpm) and temperature (e.g., 25°C) for a predetermined time (e.g., 24 hours) to reach equilibrium.
 - To study the effect of contact time, samples can be withdrawn at different time intervals (e.g., 15, 30, 60, 120, 240 minutes).
 - To study the effect of pH, adjust the initial pH of the TPA solutions using 0.1 M HCl or NaOH.
 - Sample Analysis:
 - After adsorption, centrifuge the samples to separate the adsorbent.
 - Analyze the supernatant for the remaining concentration of terephthalic acid using HPLC.
- [8][9] The percentage removal and adsorption capacity can be calculated using the following equations:
- Percentage Removal (%) = $((C_0 - C_e) / C_0) * 100$
 - Adsorption Capacity (q_e , mg/g) = $((C_0 - C_e) * V) / m$
 - Where C_0 is the initial concentration, C_e is the equilibrium concentration, V is the volume of the solution, and m is the mass of the adsorbent.

Data Presentation (Hypothetical Data)

The following tables present hypothetical data from batch adsorption experiments to illustrate the potential performance of **calcium terephthalate** in removing terephthalic acid from wastewater.

Table 1: Effect of Initial Concentration on TPA Removal (Conditions: Adsorbent dose = 2 g/L, Contact time = 24 h, Temperature = 25°C, pH = 7)

Initial TPA Concentration (mg/L)	Final TPA Concentration (mg/L)	Removal Efficiency (%)	Adsorption Capacity (mg/g)
50	5.2	89.6	22.4
100	15.8	84.2	42.1
200	45.1	77.5	77.5
300	90.3	69.9	104.9
400	155.6	61.1	122.2
500	225.4	54.9	137.3

Table 2: Effect of Contact Time on TPA Removal (Conditions: Initial TPA Concentration = 200 mg/L, Adsorbent dose = 2 g/L, Temperature = 25°C, pH = 7)

Contact Time (min)	Final TPA Concentration (mg/L)	Removal Efficiency (%)
15	120.5	39.8
30	95.2	52.4
60	68.9	65.6
120	50.1	75.0
240	45.5	77.3
360	45.2	77.4

Table 3: Effect of pH on TPA Removal (Conditions: Initial TPA Concentration = 200 mg/L, Adsorbent dose = 2 g/L, Contact time = 24 h, Temperature = 25°C)

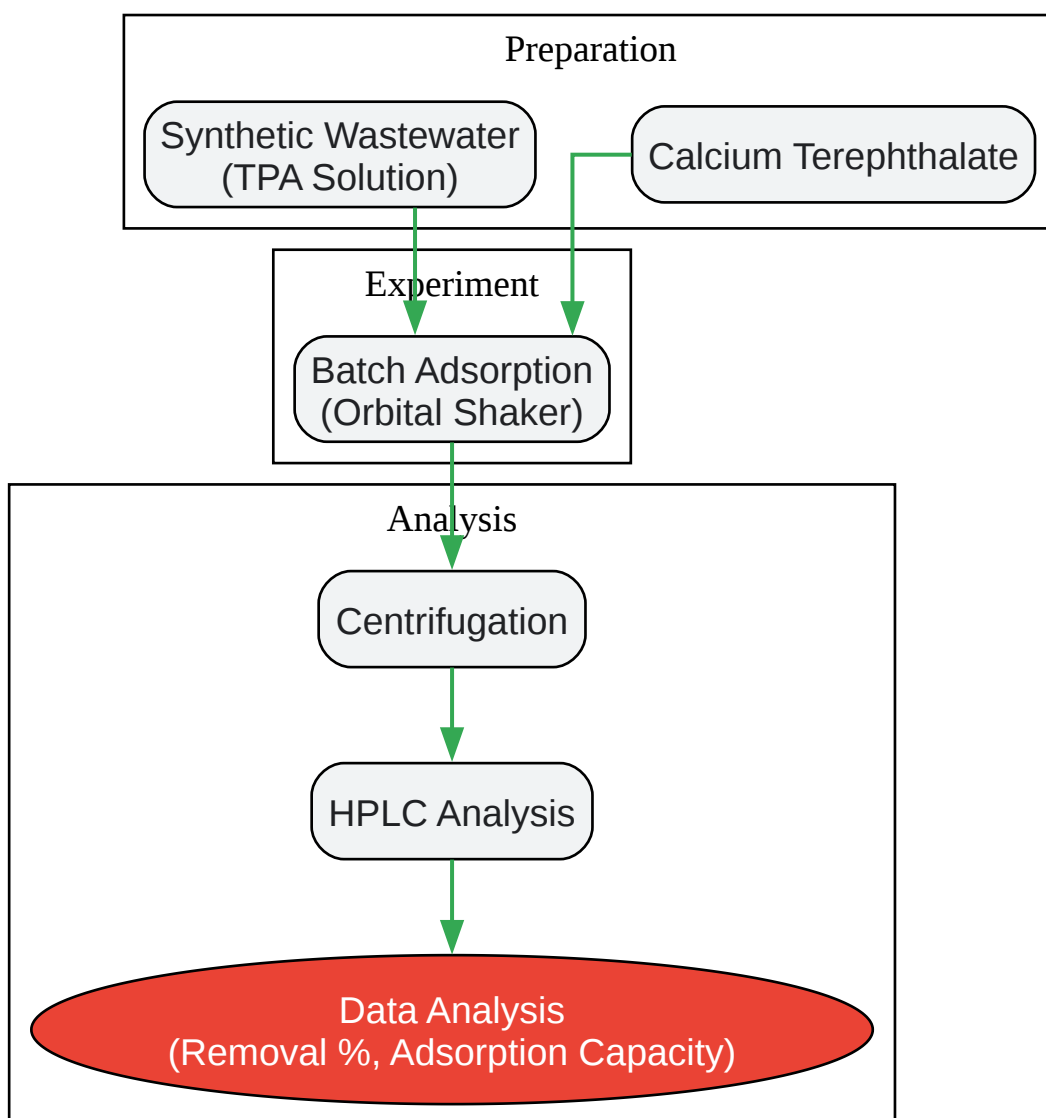
Initial pH	Final TPA Concentration (mg/L)	Removal Efficiency (%)
3	65.3	67.4
5	52.8	73.6
7	45.1	77.5
9	58.9	70.6
11	80.2	59.9

Visualizations



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Workflow for the synthesis of **calcium terephthalate** from PET waste.



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*Experimental workflow for wastewater treatment using **calcium terephthalate**.*

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References

- 1. doshisha.repo.nii.ac.jp [doshisha.repo.nii.ac.jp]
- 2. scribd.com [scribd.com]
- 3. sciencemadness.org [sciencemadness.org]
- 4. mdpi.com [mdpi.com]
- 5. keep.eu [keep.eu]
- 6. scilit.com [scilit.com]
- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]
- 9. helixchrom.com [helixchrom.com]
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